Physicochemical Profiling: The Solubility Dynamics of Methoxyethyl-Substituted Nitro-Pyrazoles

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Compound of Interest

Compound Name:	*1-(2-Methoxyethyl)-3-nitro-1H-pyrazole*
CAS No.:	*1003013-20-4*
Cat. No.:	*B2924846*

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Executive Summary

The functionalization of nitro-pyrazoles with methoxyethyl groups (

) represents a critical structural modification used to modulate physicochemical properties in both high-energy density materials (HEDMs) and pharmaceutical pharmacophores. This guide provides an in-depth analysis of the solubility profile of these derivatives. Unlike their N-unsubstituted counterparts, which often suffer from high lattice energies and poor processability, methoxyethyl-substituted variants exhibit a "biphilic" solubility character. This guide details the thermodynamic driving forces, experimental determination protocols, and modeling frameworks required to predict and optimize their dissolution behavior.

Molecular Architecture & The Methoxyethyl Effect

To understand the solubility profile, one must first deconstruct the structural impact of the substituent. Nitro-pyrazoles (e.g., 3,5-dinitropyrazole) are inherently polar and capable of

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strong intermolecular hydrogen bonding (if N-H is present) or strong dipole-dipole stacking (if N-substituted).

The introduction of a 2-methoxyethyl group at the N1 position induces three specific physicochemical shifts:

- Lattice Energy Disruption: The flexible ether chain disrupts the planar stacking of the pyrazole ring, significantly lowering the melting point (

). This often converts high-melting solids into low-melting ionic liquids or melt-castable materials.

- Amphiphilic Solvation: The ether oxygen acts as a hydrogen bond acceptor (HBA), enhancing solubility in protic solvents (water, alcohols), while the ethyl backbone maintains compatibility with polar aprotic solvents (acetone, DMF).

- Entropic Gain: The rotational freedom of the ethyl chain increases the entropy of fusion (

  ), favoring dissolution.

Visualization: The Solvation Mechanism

The following diagram illustrates the disruption of the crystal lattice and the subsequent formation of the solvation shell.

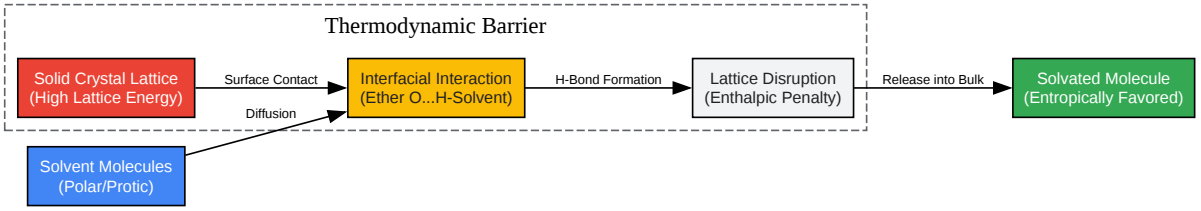

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Figure 1: Mechanistic pathway of dissolution for methoxyethyl-nitro-pyrazoles, highlighting the role of the ether oxygen in overcoming lattice energy.

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Experimental Determination Protocol

Reliable solubility data is the bedrock of process design. For nitro-pyrazoles, which can be thermally sensitive, the Laser Monitoring Observation Technique is the gold standard. It eliminates the subjectivity of visual inspection and minimizes sample handling.

Protocol: Laser Dynamic Method

Objective: Determine the mole fraction solubility (

) at equilibrium across a temperature range (

).

- Preparation:
  - Calibrate the laser transmissometer using pure solvent (100% transmittance).
  - Load a precise mass (

) of the nitro-pyrazole derivative into a jacketed glass vessel.
  - Add a known mass (

) of solvent.[1]
- Equilibration:
  - Control temperature using a circulating water bath (

).
  - Stir continuously at 400 rpm to ensure homogeneity.
- Measurement:
  - Dissolution: Heat the mixture slowly. The laser transmittance will rise sharply as the solid dissolves. Record the temperature (

) when transmittance hits the plateau (100%).

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- Precipitation (Validation): Cool the mixture slowly. Record the temperature (

) when transmittance drops (nucleation).
- Average: The equilibrium temperature is

  (assuming negligible hysteresis).

- Iteration:
  - Add more solute to the same vessel and repeat to generate a polythermal curve.

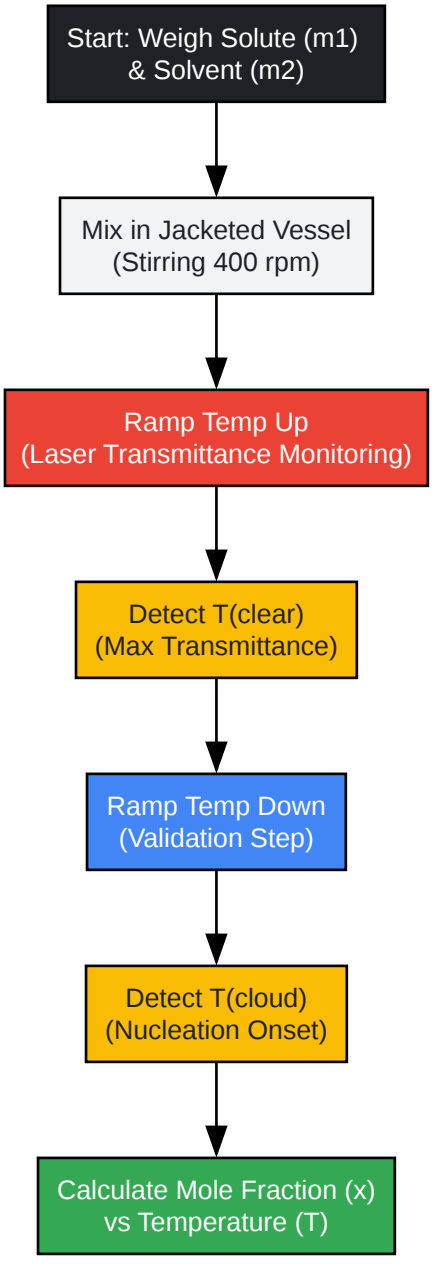

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Figure 2: Workflow for the Laser Dynamic Method to determine solid-liquid equilibrium.

Solubility Profile & Data Analysis

The solubility of methoxyethyl-substituted nitro-pyrazoles generally follows the rule of "like dissolves like," but with enhanced affinity for alcohols due to the ether functionality.

Comparative Solubility Trends

The following table summarizes the solubility hierarchy typically observed for this class of compounds (e.g., 1-(2-methoxyethyl)-3,5-dinitropyrazole) compared to the unsubstituted parent.

Solvent Class	Representative Solvent	Solubility Trend (vs. Unsubstituted)	Mechanistic Rationale
Dipolar Aprotic	DMF, DMSO	Very High	Strong dipole-dipole interactions; disruption of solute-solute -stacking.
Polar Protic	Methanol, Ethanol	High (Enhanced)	The methoxyethyl tail acts as an H-bond acceptor from the solvent hydroxyls.
Polar Aprotic	Acetone, Ethyl Acetate	Moderate to High	Good compatibility with the nitro groups and the ether chain.
Non-Polar	Toluene, Hexane	Low	The polar nitro groups resist solvation in non-polar media, despite the alkyl chain.

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Key Insight: In binary solvent systems (e.g., Ethanol + Water), these compounds often exhibit a co-solvency maximum. The methoxyethyl group allows the molecule to interface with the organic co-solvent while the polar nitro core interacts with the aqueous phase.

Thermodynamic Modeling

To rigorously describe the solubility curves for process engineering (e.g., crystallization design), experimental data must be correlated using thermodynamic models.

The Modified Apelblat Equation

This is the most accurate semi-empirical model for nitro-pyrazole systems, accounting for the non-ideal behavior of the solution.

- : Mole fraction solubility.[1]
- : Absolute temperature (K).[2][3]
- : Empirical model parameters derived from regression analysis.

Van't Hoff Analysis

To understand the driving force of dissolution, we calculate the apparent thermodynamic functions:

- Enthalpy of Solution (

  ):

  - Interpretation: For these compounds,

    is typically positive (endothermic), meaning solubility increases with temperature.

- Entropy of Solution (

  ):

  - Interpretation: The flexible methoxyethyl chain contributes to a large positive entropy term, which is often the dominant driver for dissolution in organic solvents.

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Implications for Research & Development

Pharmaceutical Development (Bioavailability)

For drug candidates containing the nitro-pyrazole pharmacophore, the methoxyethyl substitution is a strategic tool to improve Lipinski compliance.

- Permeability: The lipophilic ethyl chain improves membrane permeability.
- Aqueous Solubility: The ether oxygen prevents the molecule from becoming too lipophilic (adjustment), maintaining sufficient aqueous solubility for oral formulations.

Energetic Materials (Processing)

For HEDMs, solubility dictates the casting process.

- Plasticization: These derivatives are often used as energetic plasticizers. High solubility in the binder matrix (e.g., GAP, HTPB) is crucial to prevent exudation (migration of the energetic material to the surface).
- Desensitization: The "liquid-like" nature of the methoxyethyl chain acts as a shock buffer, reducing impact sensitivity compared to the brittle crystals of pure DNP or TNP.

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